

An In-depth Technical Guide to Arabinothalictoside and Related Compounds

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Compound of Interest

Compound Name: Arabinothalictoside

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive literature review of **Arabinothalictoside**, a nitroethylphenol glycoside, and its related compounds. It covers the chemical properties, biological activities, and detailed experimental methodologies for its isolation and potential screening. This document is intended to serve as a valuable resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

Introduction to Arabinothalictoside

Arabinothalictoside is a natural compound that has been isolated from the tuber of *Sagittaria trifolia* L., a plant used in traditional medicine. Its chemical structure, as elucidated by Yoshikawa et al. (1996), reveals a nitroethylphenol aglycone linked to a disaccharide moiety. While research on **Arabinothalictoside** itself is limited, the family of phenolic glycosides to which it belongs is known for a wide range of biological activities.

Chemical Properties of Arabinothalictoside

Arabinothalictoside is characterized by the following chemical properties:

Property	Value	Source
Molecular Formula	C19H27NO12	PubChem CID 10718822
Molecular Weight	461.4 g/mol	PubChem CID 10718822
IUPAC Name	(2S,3R,4S,5S,6R)-2-[4-(2-nitroethyl)phenoxy]-6-[[[(2S,3R,4S,5S)-3,4,5-trihydroxyoxan-2-yl]oxymethyl]oxane-3,4,5-triol	PubChem CID 10718822
Canonical SMILES	C1--INVALID-LINK-- OC[C@@H]2--INVALID-LINK-- OC3=CC=C(C=C3)CC-- INVALID-LINK-- [O-])O)O)O)O)O">C@@HO	PubChem CID 10718822
Source Organism	Sagittaria trifolia L. (tuber)	[1]

Biological Activities of Arabinothalictoside and Co-isolated Compounds

The primary literature describing the isolation of **Arabinothalictoside** also reported the biological activity of several co-isolated diterpenes: trifoliones A, B, C, and D. These compounds were found to inhibit histamine release from rat mast cells.[1][2]

It is important to note that the available scientific literature, including the original isolation paper by Yoshikawa et al. (1996), does not explicitly report any biological activity for **Arabinothalictoside** itself. Further research is required to determine its pharmacological profile.

The table below summarizes the reported biological activity of the co-isolated diterpenes.

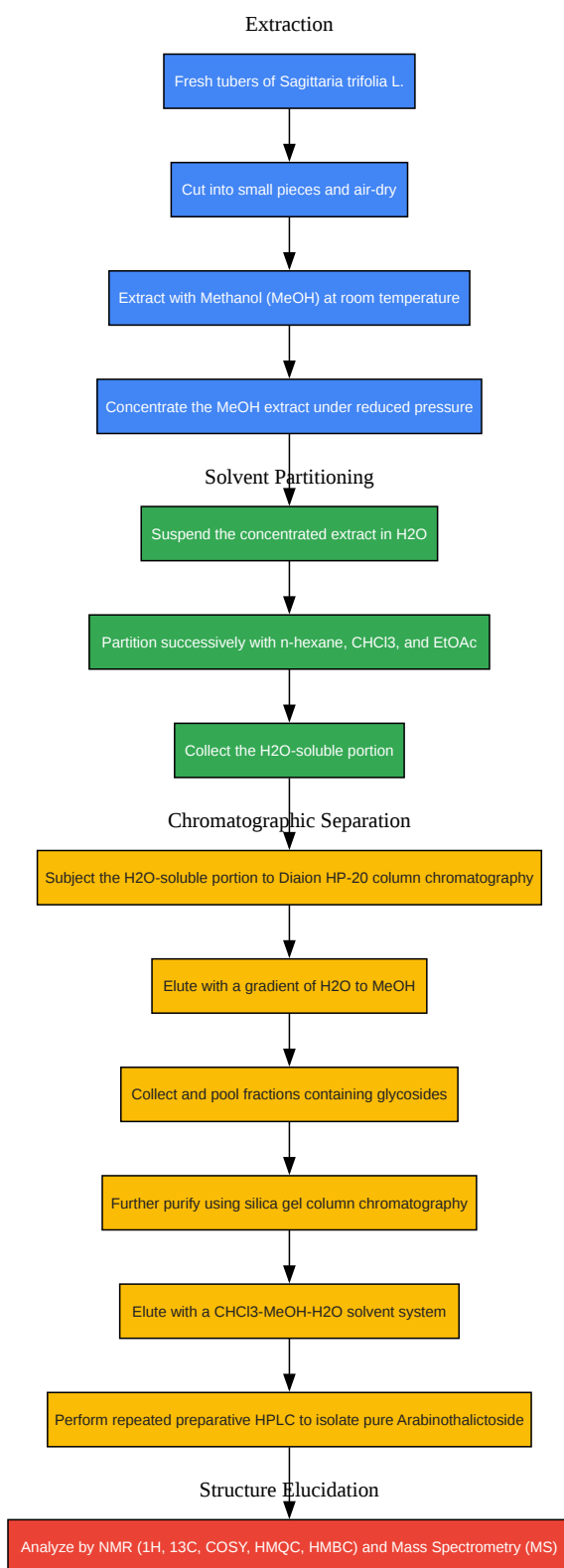
Compound	Biological Activity	Assay	Inducer	IC50 (μM)	Source
Trifolione A	Inhibition of histamine release	Rat Mast Cells	Compound 48/80	28.6	[1] [2]
Trifolione A	Inhibition of histamine release	Rat Mast Cells	Calcium Ionophore A-23187	>100	[1] [2]
Trifolione B	Inhibition of histamine release	Rat Mast Cells	Compound 48/80	14.3	[1] [2]
Trifolione B	Inhibition of histamine release	Rat Mast Cells	Calcium Ionophore A-23187	>100	[1] [2]
Trifolione C	Inhibition of histamine release	Rat Mast Cells	Compound 48/80	57.1	[1] [2]
Trifolione C	Inhibition of histamine release	Rat Mast Cells	Calcium Ionophore A-23187	>100	[1] [2]
Trifolione D	Inhibition of histamine release	Rat Mast Cells	Compound 48/80	28.6	[1] [2]
Trifolione D	Inhibition of histamine release	Rat Mast Cells	Calcium Ionophore A-23187	>100	[1] [2]

Experimental Protocols

This section provides detailed methodologies for the isolation of **Arabinothalictoside** and for conducting a histamine release assay, based on the procedures described in the literature for similar compounds and assays.

Isolation of Arabinothalictoside from *Sagittaria trifolia* Tubers

This protocol is based on the general methods for isolating glycosides from plant materials.[\[3\]](#)
[\[4\]](#)



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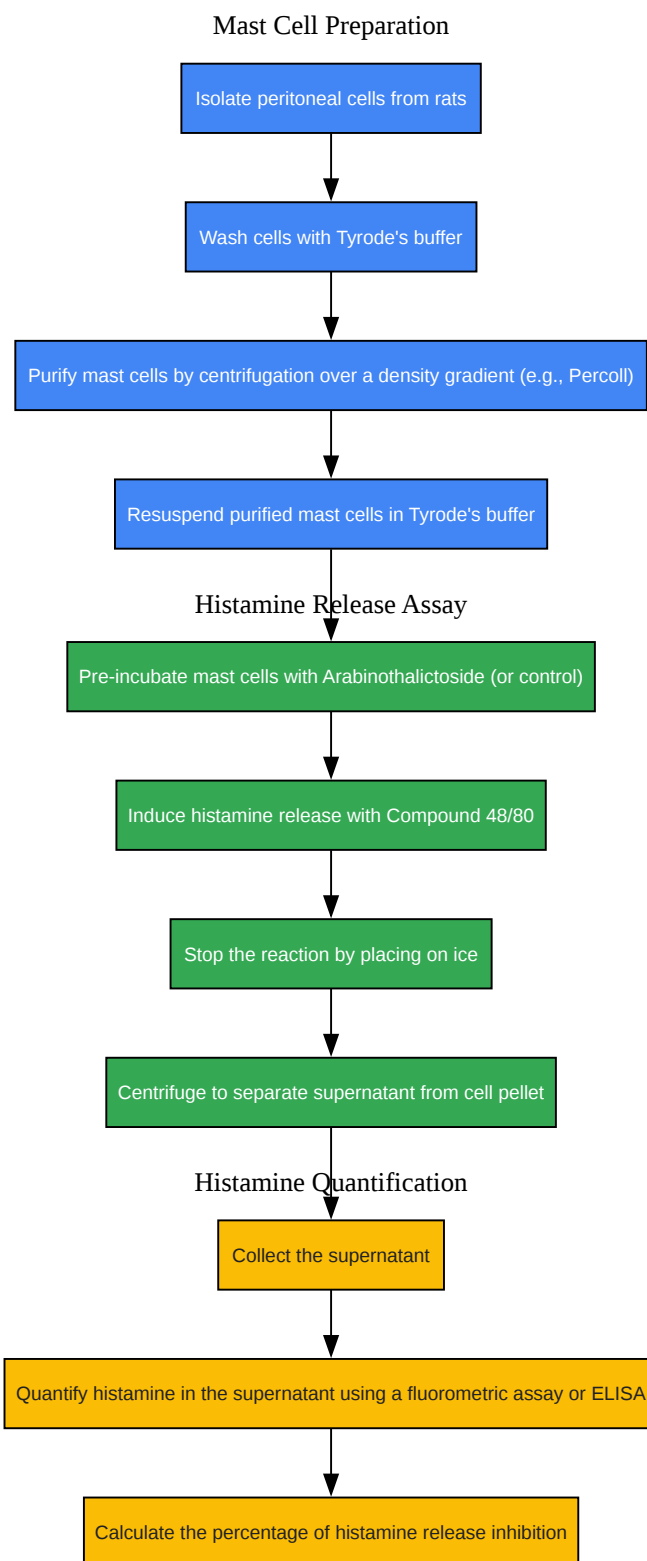
Caption: General workflow for the isolation of **Arabinothalictoside**.

Methodology:

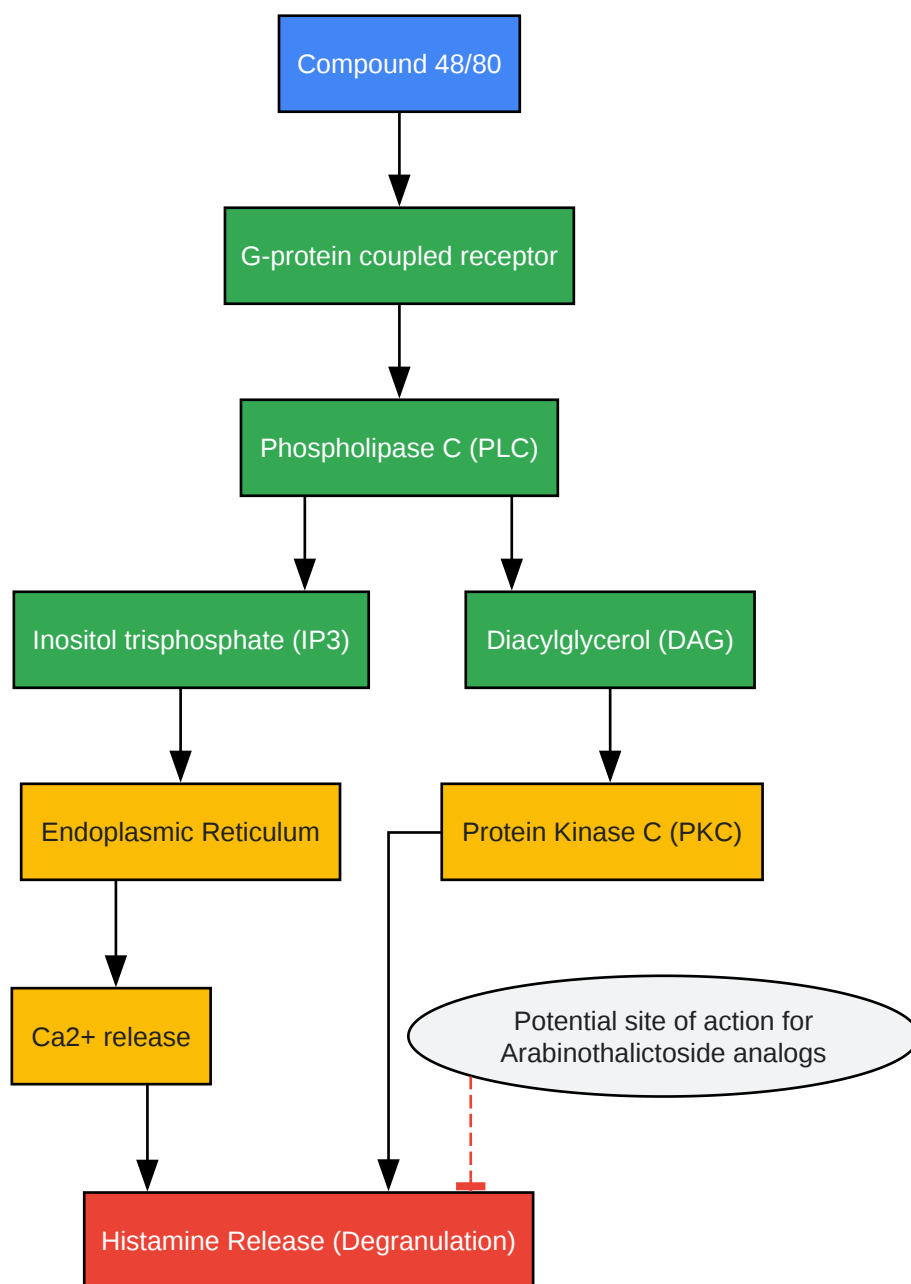
- **Plant Material Preparation:** Fresh tubers of *Sagittaria trifolia* L. are collected, washed, cut into small pieces, and air-dried.
- **Extraction:** The dried plant material is extracted with methanol (MeOH) at room temperature. The extraction is typically repeated multiple times to ensure complete extraction of the compounds.
- **Concentration:** The combined methanolic extracts are concentrated under reduced pressure to yield a crude extract.
- **Solvent Partitioning:** The crude extract is suspended in water and then partitioned successively with solvents of increasing polarity, such as n-hexane, chloroform (CHCl₃), and ethyl acetate (EtOAc), to remove lipids and other non-polar compounds. The water-soluble portion, which contains the polar glycosides, is retained.
- **Column Chromatography (Initial Separation):** The water-soluble fraction is subjected to column chromatography on a non-polar resin, such as Diaion HP-20. The column is eluted with a stepwise gradient of water to methanol. Fractions are collected and monitored by thin-layer chromatography (TLC).
- **Column Chromatography (Further Purification):** Fractions containing the desired glycosides are pooled and further purified by silica gel column chromatography using a solvent system such as a mixture of chloroform, methanol, and water.
- **High-Performance Liquid Chromatography (HPLC):** Final purification to obtain pure **Arabinothalictoside** is achieved by repeated preparative HPLC.
- **Structure Elucidation:** The structure of the isolated compound is determined by spectroscopic methods, including 1D and 2D Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Histamine Release Inhibition Assay from Rat Peritoneal Mast Cells

This protocol is based on the methods described for testing the inhibitory effects of natural products on histamine release induced by compound 48/80.[5]



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